

Propyl 4-Chlorobenzoate: A Versatile Scaffold for Innovative Research Applications

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Compound of Interest

Compound Name: *Propyl 4-chlorobenzoate*

CAS No.: 25800-30-0

Cat. No.: B1267493

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling the Potential of a Unique Chemical Entity

Propyl 4-chlorobenzoate, a seemingly unassuming ester, possesses a chemical architecture that positions it as a molecule of significant interest for a multitude of research applications. Its structure, characterized by a propyl ester linked to a 4-chlorinated benzene ring, offers a unique combination of lipophilicity, chemical reactivity, and structural resemblance to biologically active compounds. This guide delves into the untapped potential of **propyl 4-chlorobenzoate**, presenting a scientifically grounded exploration of its promising applications in antimicrobial and antifungal drug discovery, agrochemical development, endocrine system research, and materials science. By providing in-depth theoretical frameworks and detailed experimental protocols, we aim to equip researchers with the necessary tools to unlock the full potential of this versatile compound.

Physicochemical Properties: A Foundation for Application

A thorough understanding of a molecule's physical and chemical properties is paramount to designing meaningful experiments. The following table summarizes the key computed and experimental properties of **propyl 4-chlorobenzoate**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO ₂	PubChem[1]
Molecular Weight	198.64 g/mol	PubChem[1]
IUPAC Name	propyl 4-chlorobenzoate	PubChem[1]
CAS Number	25800-30-0	PubChem[1]
XLogP3	4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]

Synthesis of Propyl 4-Chlorobenzoate: A Practical Approach

The synthesis of **propyl 4-chlorobenzoate** can be readily achieved through Fischer esterification, a classic and reliable method in organic chemistry. This process involves the acid-catalyzed reaction of 4-chlorobenzoic acid with propanol.

Experimental Protocol: Fischer Esterification

- Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-chlorobenzoic acid (1 equivalent) and n-propanol (3-4 equivalents). The excess propanol serves as both a reactant and a solvent.
- Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid (approximately 5 mol% relative to the carboxylic acid).

- **Reflux:** Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate. Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel to yield pure **propyl 4-chlorobenzoate**.

Chapter 1: Antimicrobial and Antifungal Applications

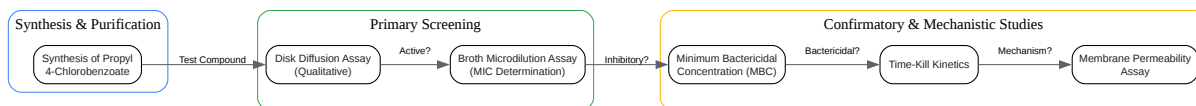
The structural similarity of **propyl 4-chlorobenzoate** to parabens, a class of widely used antimicrobial preservatives, strongly suggests its potential in this arena. The presence of the chlorine atom on the benzene ring may enhance its antimicrobial efficacy.

Mechanistic Insights: Disrupting Microbial Integrity

The antimicrobial action of esters like **propyl 4-chlorobenzoate** is often attributed to their ability to disrupt microbial cell membranes. The lipophilic nature of the molecule allows it to intercalate into the lipid bilayer, leading to increased membrane permeability, leakage of essential intracellular components, and ultimately, cell death. Furthermore, the ester moiety can be hydrolyzed by microbial esterases, releasing 4-chlorobenzoic acid, which can further contribute to the antimicrobial effect by acidifying the cytoplasm and inhibiting key metabolic enzymes.

Experimental Workflow: Screening for Antimicrobial Activity

The following diagram outlines a comprehensive workflow for evaluating the antimicrobial potential of **propyl 4-chlorobenzoate**.



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Caption: Workflow for antimicrobial screening of **propyl 4-chlorobenzoate**.

Detailed Protocols

This initial screening method provides a qualitative assessment of antimicrobial activity.[2]

- **Inoculum Preparation:** Prepare a standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Candida albicans*) in sterile saline, adjusted to a 0.5 McFarland standard.
- **Plate Inoculation:** Evenly spread the microbial suspension onto the surface of a Mueller-Hinton agar plate (for bacteria) or Sabouraud Dextrose agar plate (for fungi).
- **Disk Application:** Aseptically place sterile paper disks onto the inoculated agar surface.
- **Compound Addition:** Apply a known concentration of **propyl 4-chlorobenzoate** (dissolved in a suitable solvent like DMSO) to each disk. A solvent control disk should also be included.
- **Incubation:** Incubate the plates at the optimal temperature for the test microorganism for 18-24 hours.
- **Result Interpretation:** Measure the diameter of the zone of inhibition around each disk. A larger zone indicates greater antimicrobial activity.

This quantitative method determines the lowest concentration of the compound that inhibits visible microbial growth.[3]

- Preparation of Compound Dilutions: Prepare a series of twofold dilutions of **propyl 4-chlorobenzoate** in a 96-well microtiter plate containing the appropriate growth medium.
- Inoculation: Add a standardized inoculum of the test microorganism to each well.
- Controls: Include positive controls (microorganism in medium without the compound) and negative controls (medium only).
- Incubation: Incubate the plate under appropriate conditions.
- MIC Determination: The MIC is the lowest concentration of the compound at which no visible growth is observed.

Chapter 2: Agrochemical Development: A Focus on Insecticidal and Herbicidal Properties

The chemical structure of **propyl 4-chlorobenzoate** shares features with known pesticides, suggesting its potential as a lead compound in agrochemical research. The chlorinated aromatic ring is a common motif in many insecticides and herbicides.

Rationale for Insecticidal and Herbicidal Potential

- Insecticidal Activity: Many insecticides act as neurotoxins. The lipophilic nature of **propyl 4-chlorobenzoate** may facilitate its penetration through the insect cuticle and into the nervous system. It could potentially interfere with neurotransmitter receptors or ion channels. Studies on related aminobenzoic acid derivatives have shown insecticidal activity.^[4]
- Herbicidal Activity: Benzoic acid and its derivatives are known to possess herbicidal properties.^[5] They can act as plant growth inhibitors by disrupting various physiological processes. **Propyl 4-chlorobenzoate**, upon hydrolysis in plant tissues, would release 4-chlorobenzoic acid, which could exert herbicidal effects.

Bioassay Protocols for Agrochemical Screening

This assay assesses the toxicity of the compound to insect larvae.^{[6][7]}

- **Compound Preparation:** Prepare various concentrations of **propyl 4-chlorobenzoate** in a suitable solvent.
- **Diet Incorporation:** Incorporate the compound into the artificial diet of the target insect larvae (e.g., fall armyworm, *Spodoptera frugiperda*).
- **Larval Exposure:** Place a known number of larvae into individual containers with the treated diet.
- **Observation:** Monitor larval mortality and developmental effects over a set period (e.g., 7 days).
- **Data Analysis:** Calculate the lethal concentration (LC_{50}) value, which is the concentration of the compound that causes 50% mortality.

This assay evaluates the effect of the compound on plant growth.

- **Test Solution Preparation:** Prepare a range of concentrations of **propyl 4-chlorobenzoate** in a suitable solvent and then dilute with water containing a surfactant.
- **Seed Treatment:** Place seeds of a model plant (e.g., cress, lettuce) in petri dishes lined with filter paper.
- **Exposure:** Add the test solutions to the petri dishes.
- **Incubation:** Incubate the dishes in a controlled environment (light and temperature).
- **Assessment:** After a specified period (e.g., 5-7 days), measure the germination rate, root length, and shoot length.
- **Data Analysis:** Determine the concentration that causes 50% inhibition of growth (IC_{50}).

Chapter 3: Endocrine System Research: Investigating Potential Disrupting Activities

The structural similarity of **propyl 4-chlorobenzoate** to propylparaben, a known endocrine-disrupting chemical (EDC), necessitates an investigation into its potential effects on the

endocrine system.[8] EDCs can interfere with the body's hormonal signaling pathways, potentially leading to adverse health effects.

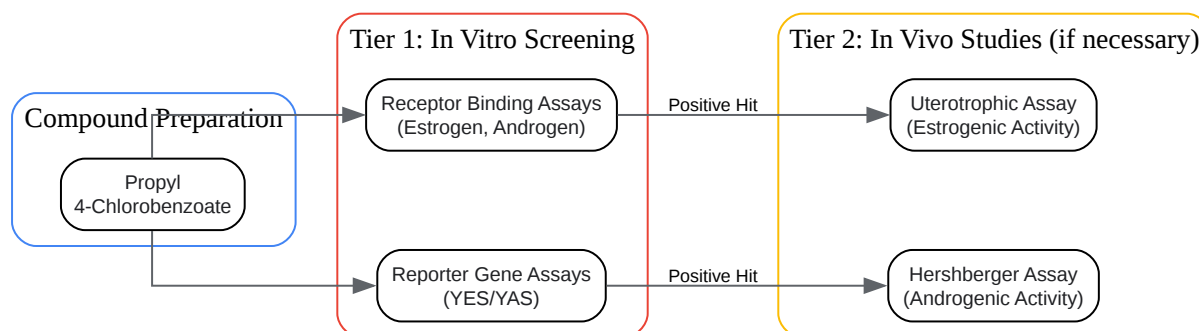
Potential Mechanisms of Endocrine Disruption

Propyl 4-chlorobenzoate could potentially interact with the endocrine system through several mechanisms:

- **Receptor Binding:** It may bind to hormone receptors, such as the estrogen receptor or androgen receptor, either mimicking (agonist) or blocking (antagonist) the action of natural hormones.
- **Hormone Metabolism:** It could interfere with the synthesis or breakdown of hormones.

In Vitro Screening for Endocrine Disrupting Activity

A tiered approach, starting with in vitro assays, is recommended for screening potential EDCs.



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Caption: Tiered approach for endocrine disruptor screening.

Key In Vitro Assays

This is a widely used reporter gene assay for detecting estrogenic and androgenic activity.[9]

- **Yeast Strain:** Use a genetically modified yeast strain (*Saccharomyces cerevisiae*) that contains the human estrogen or androgen receptor and a reporter gene (e.g., lacZ, which encodes β -galactosidase).
- **Exposure:** Expose the yeast cells to various concentrations of **propyl 4-chlorobenzoate**.
- **Incubation:** Incubate the cells to allow for receptor binding and reporter gene expression.
- **Detection:** Measure the activity of the reporter protein (e.g., by adding a chromogenic substrate for β -galactosidase).
- **Interpretation:** An increase in reporter activity indicates agonistic effects, while a decrease in the presence of a known hormone indicates antagonistic effects.

Chapter 4: Emerging Applications in Materials Science and Organic Synthesis

Beyond its potential biological activities, the chemical structure of **propyl 4-chlorobenzoate** makes it an interesting candidate for applications in materials science and as a versatile intermediate in organic synthesis.

Liquid Crystal Development

The rigid, rod-like structure of the 4-chlorobenzoate core is a common feature in liquid crystal molecules. By modifying the propyl chain or introducing other functional groups, it may be possible to design novel liquid crystalline materials with specific properties for use in displays and other optical applications.

Pro-fragrance Technology

The ester linkage in **propyl 4-chlorobenzoate** can be designed to be cleavable under specific conditions (e.g., changes in pH, enzymatic activity), leading to the controlled release of a fragrant alcohol (propanol) and the 4-chlorobenzoic acid moiety. This "pro-fragrance" approach is a growing area of research for creating long-lasting scents in consumer products.^[10]

Intermediate for Pharmaceutical and Agrochemical Synthesis

The 4-chlorobenzoate scaffold is a valuable building block in the synthesis of more complex molecules.^[11] The chlorine atom can be displaced or modified through various chemical reactions, and the ester group can be hydrolyzed or transesterified, providing multiple avenues for further chemical elaboration.

Conclusion and Future Directions

Propyl 4-chlorobenzoate is a molecule with a rich, yet largely unexplored, potential for a wide range of research applications. This guide has outlined several promising avenues, from the development of new antimicrobial and agrochemical agents to the investigation of its endocrine-disrupting potential and its use in materials science. The provided experimental protocols offer a starting point for researchers to begin their investigations. Future research should focus on a systematic evaluation of these potential applications, including in-depth mechanistic studies and the synthesis of novel derivatives with enhanced activity and specificity. The journey to unlocking the full potential of **propyl 4-chlorobenzoate** has just begun, and it promises to be a rewarding one for the scientific community.

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